

Neodymium-143: A Comprehensive Technical Guide to its Application as a Geological Tracer

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Compound of Interest

Compound Name: Neodymium-143

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This in-depth technical guide explores the utility of **Neodymium-143** (^{143}Nd) as a powerful isotopic tracer in geological sciences. Derived from the alpha decay of Samarium-147 (^{147}Sm), the isotopic ratio of ^{143}Nd to a stable Neodymium isotope, typically ^{144}Nd , provides profound insights into the age, origin, and evolution of geological materials. This guide details the fundamental principles of the Sm-Nd isotope system, its diverse applications, comprehensive experimental protocols, and quantitative data for key geological reservoirs.

Fundamental Principles of the ^{147}Sm - ^{143}Nd Isotope System

The application of ^{143}Nd as a geological tracer is rooted in the long-lived radioactive decay of ^{147}Sm to ^{143}Nd , which has a half-life of approximately 106 billion years.^[1] This long half-life makes the system particularly suitable for dating ancient geological events and materials.^[1] The fundamental principle lies in the fact that different geological reservoirs (e.g., the Earth's mantle and crust) possess distinct Samarium/Neodymium (Sm/Nd) ratios.

During the formation of the continental crust from the mantle, neodymium, being a light rare earth element (LREE), is preferentially partitioned into the crustal melt.[2] This results in the continental crust having a lower Sm/Nd ratio compared to the mantle from which it was derived. [3] Consequently, over geological time, the mantle develops a more "radiogenic" $^{143}\text{Nd}/^{144}\text{Nd}$ signature (higher ratio) due to the higher proportion of parent ^{147}Sm , while the continental crust evolves with a less radiogenic $^{143}\text{Nd}/^{144}\text{Nd}$ signature (lower ratio).

This predictable divergence in isotopic compositions allows geoscientists to trace the origin of rocks and sediments, determine their formation ages, and understand the processes of crust-mantle differentiation.

Epsilon Notation (ϵNd)

To facilitate the comparison of $^{143}\text{Nd}/^{144}\text{Nd}$ ratios from different samples and geological reservoirs, the epsilon notation (ϵNd) is employed. This notation expresses the deviation of a sample's measured $^{143}\text{Nd}/^{144}\text{Nd}$ ratio from that of a standard reference reservoir, the Chondritic Uniform Reservoir (CHUR), which is believed to represent the primitive, undifferentiated Earth. [4]

The ϵNd value is calculated as follows:

$$\epsilon\text{Nd} = [(^{143}\text{Nd}/^{144}\text{Nd})_{\text{sample}} / (^{143}\text{Nd}/^{144}\text{Nd})_{\text{CHUR}} - 1] * 10,000$$

Where:

- $(^{143}\text{Nd}/^{144}\text{Nd})_{\text{sample}}$ is the measured ratio in the sample.
- $(^{143}\text{Nd}/^{144}\text{Nd})_{\text{CHUR}}$ is the present-day ratio in the Chondritic Uniform Reservoir (a commonly used value is 0.512638).[5]

Positive ϵNd values indicate a derivation from a source with a higher-than-chondritic Sm/Nd ratio (like the depleted mantle), while negative ϵNd values suggest a source with a lower-than-chondritic Sm/Nd ratio (like the continental crust).

Applications of Neodymium-143 in Geology

The unique characteristics of the Sm-Nd isotope system lend it to a wide array of applications in geology:

- **Geochronology:** The Sm-Nd isochron method is a robust technique for dating rocks and minerals. By analyzing multiple minerals from the same rock that have different Sm/Nd ratios, a linear array (isochron) can be plotted on a diagram of $^{143}\text{Nd}/^{144}\text{Nd}$ versus $^{147}\text{Sm}/^{144}\text{Nd}$. The slope of this isochron is directly proportional to the age of the rock.^[6] This method is particularly effective for dating ancient igneous and metamorphic rocks.^[1]
- **Petrogenesis and Crustal Evolution:** ^{143}Nd isotopes are instrumental in tracing the origin and evolution of magmas. The ϵNd value of an igneous rock can reveal whether it originated from the mantle, the crust, or a mixture of both. This information is crucial for understanding processes like magma mixing, assimilation of crustal materials, and the overall evolution of the continental crust over geological time.
- **Paleoceanography and Water Mass Tracing:** The dissolved $^{143}\text{Nd}/^{144}\text{Nd}$ ratio in seawater serves as a quasi-conservative tracer for different water masses.^[7] Each major ocean basin has a distinct ϵNd signature, influenced by the weathering of surrounding continents. By analyzing the Nd isotopic composition of marine sediments, scientists can reconstruct past ocean circulation patterns, which is vital for understanding past climate change.^{[7][8]}
- **Sediment Provenance Studies:** The ϵNd signature of sedimentary rocks and sediments can be used to identify their source regions. Since different continental landmasses have characteristic ϵNd values, analyzing the Nd isotopes in a sedimentary deposit can help determine the origin of the constituent materials and understand ancient river systems and sediment transport pathways.

Quantitative Data: ϵNd Values of Major Geological Reservoirs

The following table summarizes the typical present-day ϵNd values for major geological reservoirs, providing a baseline for interpreting ^{143}Nd data.

Geological Reservoir	Typical ϵNd Value	Reference(s)
Depleted Mantle (source of MORB)	+8 to +12	[4]
Enriched Mantle (source of OIB)	+4 to +8	[4]
Bulk Silicate Earth (BSE) / CHUR	0	[4]
Upper Continental Crust	-10 to -15	[9]
Lower Continental Crust	-5 to -20	[9]
Archean Granitoids	-2 to +4	[10]
Modern Seawater (Atlantic Ocean)	-14 to -9	[7]
Modern Seawater (Pacific Ocean)	-8 to -3	[7]

Experimental Protocols for Neodymium-143 Analysis

The precise and accurate determination of $^{143}\text{Nd}/^{144}\text{Nd}$ ratios requires meticulous laboratory procedures to isolate neodymium from the sample matrix and to perform high-precision mass spectrometry. The general workflow involves sample digestion, chemical separation, and isotopic analysis.

Sample Preparation and Digestion

- Sample Selection and Crushing:** Representative rock or mineral samples are selected, and any weathered surfaces are removed. The samples are then crushed into a fine powder using a jaw crusher and a shatterbox.
- Spiking and Dissolution:** A precisely known amount of an isotopic tracer (a "spike") with an artificial isotopic composition (e.g., enriched in ^{149}Sm and ^{150}Nd) is added to a weighed aliquot of the sample powder.[11] This allows for the accurate determination of Sm and Nd

concentrations via isotope dilution. The spiked sample is then dissolved in a mixture of strong acids, typically hydrofluoric (HF) and nitric (HNO₃) acids, in a sealed Teflon vessel at high temperature and pressure for several days to ensure complete dissolution.^[11]

Chemical Separation of Samarium and Neodymium

To avoid isobaric interferences (elements with the same mass) during mass spectrometric analysis, particularly from Samarium (¹⁴⁴Sm interferes with ¹⁴⁴Nd), Sm and Nd must be chemically separated from each other and from other elements in the sample. This is typically achieved through a multi-step ion-exchange chromatography process.

- **Bulk Rare Earth Element (REE) Separation:** The dissolved sample solution is passed through a cation exchange resin column (e.g., AG50W-X12). The major matrix elements are washed away, while the REEs are retained on the resin and subsequently eluted with a stronger acid.^[11]
- **Separation of Nd and Sm:** The collected REE fraction is then passed through a second column containing a specialized resin that has a high affinity for specific REEs. Resins such as Ln Resin or TODGA are commonly used to separate Nd and Sm from other REEs and from each other.^{[11][12]} Different acid concentrations are used to selectively elute first the other REEs, then Nd, and finally Sm.

Mass Spectrometric Analysis

The purified Nd and Sm fractions are analyzed using either Thermal Ionization Mass Spectrometry (TIMS) or Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).

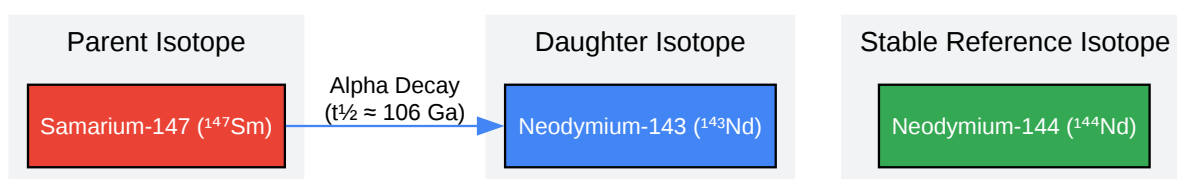
- **Thermal Ionization Mass Spectrometry (TIMS):** A small amount of the purified Nd solution is loaded onto a metal filament (typically Rhenium). The filament is heated in the mass spectrometer's vacuum chamber, causing the Nd to ionize. The ions are then accelerated and separated by their mass-to-charge ratio in a magnetic field before being detected. TIMS is known for its high precision and accuracy.^[8]
- **Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS):** The sample solution is introduced into a high-temperature argon plasma, which ionizes the Nd atoms. The ions are then passed into the mass spectrometer. MC-ICP-MS offers higher sample

throughput compared to TIMS and can achieve comparable precision for many applications.
[7]

During analysis, the measured isotope ratios are corrected for instrumental mass fractionation. The $^{143}\text{Nd}/^{144}\text{Nd}$ ratio is typically normalized to a constant $^{146}\text{Nd}/^{144}\text{Nd}$ ratio of 0.7219.[8]

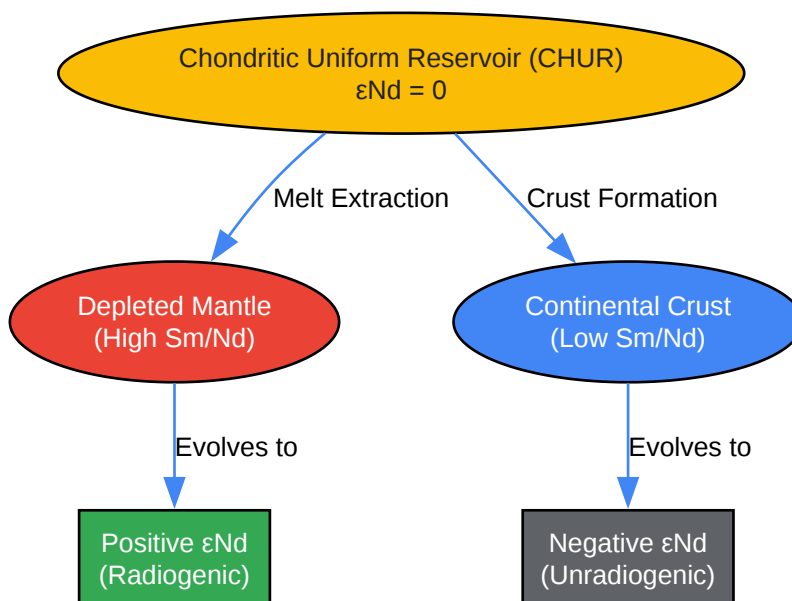
Visualizations

The following diagrams illustrate key concepts and workflows related to the use of **Neodymium-143** as a geological tracer.



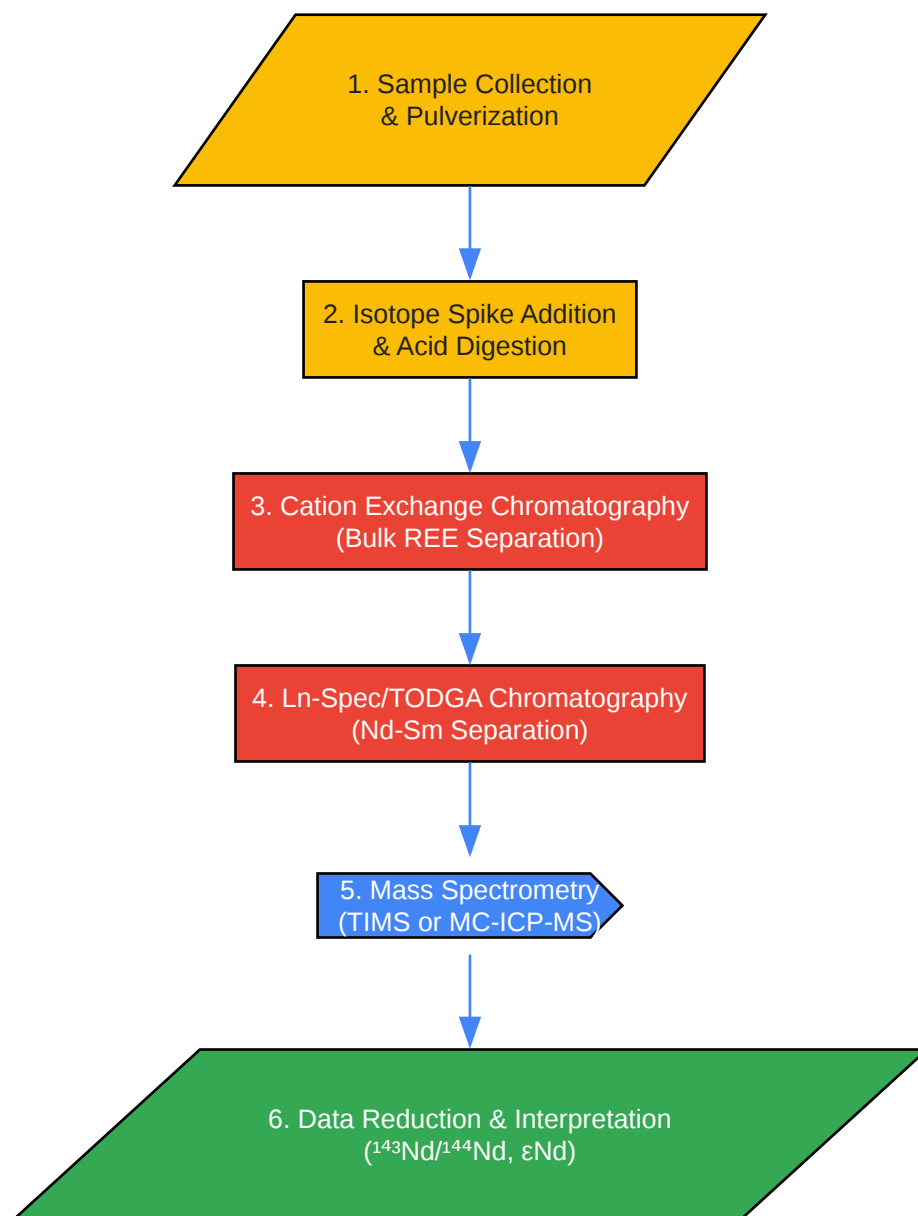
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Caption: The ^{147}Sm to ^{143}Nd radioactive decay system.



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Caption: Conceptual diagram of ϵNd evolution in geological reservoirs.



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Caption: General experimental workflow for Sm-Nd isotope analysis.

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